

solubility profile of 2-Amino-1-benzylbenzimidazole in different solvents

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Compound of Interest

Compound Name: 2-Amino-1-benzylbenzimidazole

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Solubility Profile of 2-Amino-1-benzylbenzimidazole: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility profile of **2-Amino-1-benzylbenzimidazole**. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on qualitative solubility characteristics, general solubility trends of related benzimidazole compounds, and standardized experimental protocols for determining solubility. This guide is intended to serve as a foundational resource for researchers and professionals involved in the development and formulation of pharmaceuticals containing this molecule.

Introduction to 2-Amino-1-benzylbenzimidazole

2-Amino-1-benzylbenzimidazole is a derivative of benzimidazole, a heterocyclic aromatic organic compound. Benzimidazole and its derivatives are of significant interest in medicinal chemistry due to their diverse pharmacological activities. The solubility of an active pharmaceutical ingredient (API) like **2-Amino-1-benzylbenzimidazole** is a critical physicochemical property that influences its bioavailability, formulation development, and ultimately, its therapeutic efficacy.

Chemical Structure:

- IUPAC Name: 1-benzyl-1H-benzimidazol-2-amine
- Molecular Formula: C₁₄H₁₃N₃
- Molecular Weight: 223.27 g/mol

Solubility Profile

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **2-Amino-1-benzylbenzimidazole** in various solvents is not readily available in published scientific journals or databases. Therefore, a quantitative summary table cannot be provided at this time. The absence of this data highlights a knowledge gap and underscores the importance of experimental determination for any formulation development.

Qualitative Solubility and General Trends for Benzimidazoles

Based on the general principles of solubility and the known characteristics of benzimidazole derivatives, a qualitative solubility profile for **2-Amino-1-benzylbenzimidazole** can be inferred:

- **Polar Solvents:** Benzimidazole itself is generally more soluble in polar solvents. The presence of the amino group (-NH₂) in **2-Amino-1-benzylbenzimidazole** is expected to contribute to its solubility in polar protic solvents (e.g., water, alcohols) through hydrogen bonding. For instance, the related compound 2-aminobenzimidazole is reported to be soluble in water.^[1]
- **Non-Polar Solvents:** The introduction of the non-polar benzyl group is likely to increase the compound's affinity for and solubility in organic, non-polar, and semi-polar solvents compared to unsubstituted 2-aminobenzimidazole.^[1] Therefore, some degree of solubility can be expected in solvents like dichloromethane, chloroform, and possibly ethers.
- **pH-Dependent Solubility:** The amino group on the benzimidazole ring can be protonated in acidic conditions, forming a more soluble salt. Therefore, the aqueous solubility of **2-Amino-**

1-benzylbenzimidazole is expected to be pH-dependent, with higher solubility at lower pH values.

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The following is a detailed, generalized protocol for determining the equilibrium solubility of **2-Amino-1-benzylbenzimidazole**, based on the widely accepted shake-flask method.

Objective: To determine the equilibrium solubility of **2-Amino-1-benzylbenzimidazole** in a specific solvent at a controlled temperature.

Materials:

- **2-Amino-1-benzylbenzimidazole** (solid, pure form)
- Selected solvents (e.g., water, ethanol, methanol, acetonitrile, phosphate buffer at various pH levels)
- Volumetric flasks
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- pH meter

Procedure:

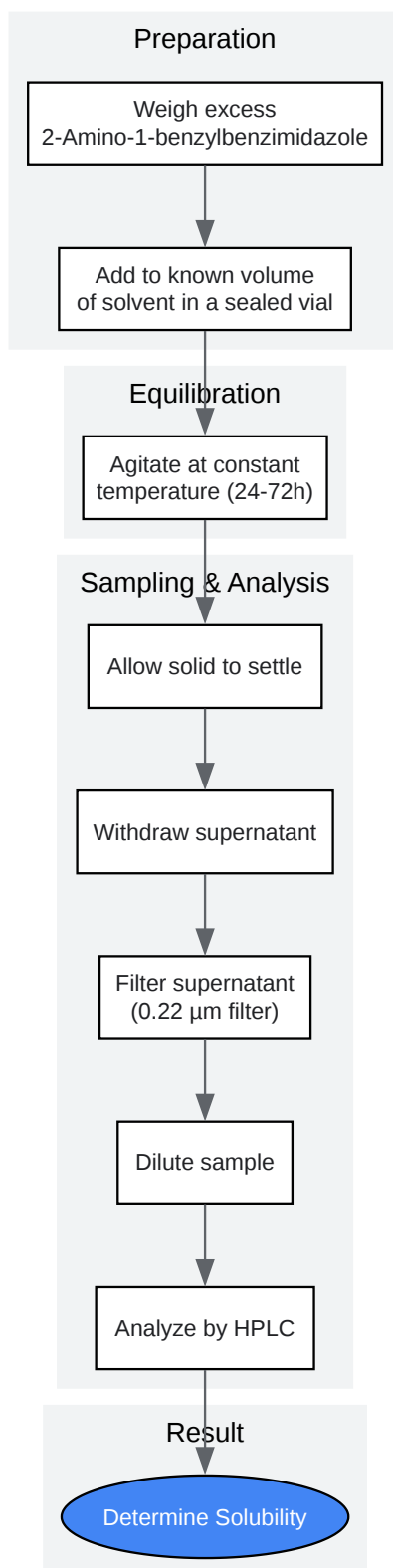
- Preparation of Saturated Solution:
 - Add an excess amount of **2-Amino-1-benzylbenzimidazole** to a series of vials, each containing a known volume of the desired solvent. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled orbital shaker.
 - Agitate the samples at a constant, moderate speed for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. The temperature should be maintained at the desired value (e.g., 25 °C or 37 °C).
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.
- Analysis:
 - Dilute the filtered sample with a suitable mobile phase to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated HPLC method to determine the concentration of dissolved **2-Amino-1-benzylbenzimidazole**. A calibration curve prepared with known concentrations of the compound should be used for quantification.
- Data Reporting:

- The solubility is reported as the mean concentration from replicate experiments (typically $n=3$) in units such as mg/mL or mol/L.
- The pH of the saturated solution should also be measured and reported, especially for aqueous solvents.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: Workflow for Equilibrium Solubility Determination.

Conclusion

While specific quantitative solubility data for **2-Amino-1-benzylbenzimidazole** remains to be experimentally determined and published, this guide provides a foundational understanding of its expected solubility characteristics based on the properties of related benzimidazole compounds. The provided experimental protocol offers a standardized approach for researchers to determine the precise solubility in various solvents, which is a critical step for the successful formulation and development of this potentially therapeutic compound. The lack of available data presents an opportunity for further research to fill this knowledge gap.

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References

- 1. researchgate.net [researchgate.net]
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